

# Introduction: The Significance of 1H-Pyrazole-4-boronic acid

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## Compound of Interest

Compound Name: *1H-Pyrazole-4-boronic acid*

Cat. No.: B1632131

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**1H-Pyrazole-4-boronic acid** is a versatile building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> Its pyrazole core is a common motif in pharmacologically active compounds, while the boronic acid moiety is crucial for various cross-coupling reactions, most notably the Suzuki-Miyaura coupling, to form carbon-carbon bonds.<sup>[1]</sup> The solubility of this compound in organic solvents is a critical parameter that dictates its utility in synthesis, purification, and formulation, directly impacting reaction kinetics, yield, and the ease of product isolation. This guide aims to provide a deep understanding of its solubility characteristics.

## Physicochemical Properties

A compound's solubility is intrinsically linked to its physicochemical properties. Below is a summary of the known properties for **1H-Pyrazole-4-boronic acid** and its commonly used pinacol ester derivative.

Property	<b>1H-Pyrazole-4-boronic acid</b>	<b>1H-Pyrazole-4-boronic acid pinacol ester</b>	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BN <sub>2</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>15</sub> BN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	111.90 g/mol	194.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light orange to green powder	Solid	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	146-151 °C	142-146°C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility in Water	Insoluble	Insoluble	<a href="#">[4]</a>
Storage Temperature	2-8°C	Room Temperature	<a href="#">[1]</a> <a href="#">[2]</a>

## Predicted Solubility Profile in Organic Solvents

While specific quantitative data for **1H-Pyrazole-4-boronic acid** is not widely published, we can infer its likely solubility based on the known behavior of pyrazole and other boronic acids, such as phenylboronic acid.[\[5\]](#)[\[6\]](#)[\[7\]](#)

General Trends:

- Polar Aprotic Solvents (e.g., Acetone, 3-Pentanone): Phenylboronic acid exhibits high solubility in ketones.[\[6\]](#)[\[7\]](#) Given the polar nature of the pyrazole ring and the boronic acid group, **1H-Pyrazole-4-boronic acid** is expected to be reasonably soluble in these solvents.
- Ethers (e.g., Dipropyl Ether, Tetrahydrofuran - THF): Ethers are often good solvents for boronic acids.[\[6\]](#)[\[7\]](#) Phenylboronic acid shows high solubility in dipropyl ether.[\[7\]](#)
- Halogenated Solvents (e.g., Chloroform): Phenylboronic acid has moderate solubility in chloroform.[\[6\]](#)[\[7\]](#) A similar trend can be expected for **1H-Pyrazole-4-boronic acid**.
- Hydrocarbons (e.g., Methylcyclohexane): Boronic acids generally have very low solubility in nonpolar hydrocarbon solvents.[\[6\]](#)[\[7\]](#)

- Alcohols (e.g., Methanol, Ethanol): Pyrazole itself is soluble in ethanol and methanol.<sup>[5]</sup> It is likely that **1H-Pyrazole-4-boronic acid** will also show good solubility in these polar protic solvents.

Summary of Expected Solubility:

Solvent Class	Example Solvents	Expected Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	The parent pyrazole is soluble in these solvents. <sup>[5]</sup>
Polar Aprotic	Acetone, 3-Pentanone, THF	High	Phenylboronic acid shows high solubility in ketones and ethers. <sup>[6][7]</sup>
Halogenated	Chloroform, Dichloromethane	Moderate	Based on the moderate solubility of phenylboronic acid. <sup>[6][7]</sup>
Nonpolar	Methylcyclohexane, Hexane	Very Low	Boronic acids typically have poor solubility in hydrocarbons. <sup>[6][7]</sup>

## Experimental Determination of Solubility: A Step-by-Step Protocol

Given the variability in solubility based on subtle structural changes, experimental determination is crucial. The dynamic (synthetic) method is a reliable technique for measuring the solubility of boronic acids.<sup>[6][8][9]</sup>

**Principle:** This method involves heating a solid-liquid mixture of known composition at a controlled rate until the solid phase completely dissolves, which is detected by the disappearance of turbidity.<sup>[6][8]</sup>

Experimental Protocol:

- Sample Preparation:
  - Accurately weigh a specific amount of **1H-Pyrazole-4-boronic acid** into a sealed vial.
  - Add a precise volume or mass of the desired organic solvent to the vial.
- Apparatus Setup:
  - Place the vial in a temperature-controlled heating block or bath equipped with a magnetic stirrer.
  - Insert a temperature probe into the sample to monitor the temperature accurately.
  - Use a turbidity sensor or a laser beam and a photodetector to monitor the clarity of the solution.
- Measurement:
  - Begin stirring the mixture to ensure homogeneity.
  - Slowly increase the temperature of the heating block at a constant rate (e.g., 0.1-0.5 °C/min).[\[8\]](#)
  - Continuously monitor the turbidity of the solution.
- Data Acquisition:
  - Record the temperature at which the last solid particles disappear, and the solution becomes completely clear. This is the dissolution temperature for that specific composition.
  - Repeat the experiment with different compositions of solute and solvent to construct a solubility curve (solubility vs. temperature).

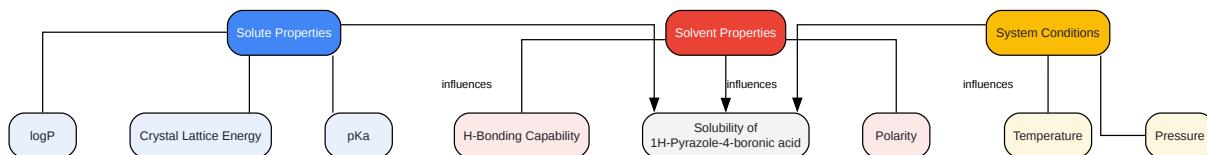
#### Causality Behind Experimental Choices:

- Slow Heating Rate: A slow and constant heating rate ensures that the system remains close to thermodynamic equilibrium, providing an accurate dissolution temperature.

- Vigorous Stirring: Continuous stirring prevents sedimentation and ensures a uniform temperature throughout the sample.
- Turbidity Measurement: This provides an objective and sensitive endpoint for determining the complete dissolution of the solid.

## Visualization of Factors Influencing Solubility

The solubility of **1H-Pyrazole-4-boronic acid** is a multifactorial property. The following diagram illustrates the key relationships.



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Caption: Factors influencing the solubility of **1H-Pyrazole-4-boronic acid**.

## Conclusion

While a comprehensive, publicly available dataset on the solubility of **1H-Pyrazole-4-boronic acid** in a wide array of organic solvents is currently lacking, this guide provides a robust framework for understanding and predicting its solubility based on the behavior of analogous compounds. The provided experimental protocol offers a reliable method for researchers to determine precise solubility data tailored to their specific applications. A thorough understanding and experimental verification of solubility are paramount for the successful application of this versatile compound in research and development.

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